

Application Notes and Protocols for Chloroguanabenz Acetate Stock Solution Preparation

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Compound of Interest

Compound Name: Chloroguanabenz acetate

Cat. No.: B1192500

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Introduction

Chloroguanabenz acetate is a chemical compound with known biological activities, including acting as an antiprion agent and an inhibitor of protein aggregation.[1][2] It is a derivative of guanabenz, which is recognized as a centrally acting alpha-2 adrenergic agonist.[3][4] This mechanism of action leads to a reduction in sympathetic outflow from the central nervous system, resulting in decreased blood pressure.[3] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in preclinical research and drug development. These application notes provide a detailed protocol for the preparation, storage, and handling of **Chloroguanabenz acetate** stock solutions.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **Chloroguanabenz acetate** is provided in the table below. This information is essential for accurate stock solution preparation.

Property	Value	Source
Synonyms	1-[(E)-2,3,6-Trichlorophenylmethyleamine]guanidine; Hydrazinecarboximidamide, 2-[(2,3,6-trichlorophenyl)methylene]-; Guanabenz; Chlorine-Guanabenz	[1]
CAS Number	23113-55-5	[1]
Molecular Formula	C ₈ H ₇ Cl ₃ N ₄ · C ₂ H ₄ O ₂	[1]
Molecular Weight	265.5 g/mol (free base) + 60.1 g/mol (acetic acid)	[1]
Appearance	White to off-white powder	[1]
Solubility	Soluble in DMSO or ethanol	[1]
Purity	≥95% (NMR)	[1]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Chloroguanabenz acetate** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Chloroguanabenz acetate** powder
- Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.7%
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Allow the **Chloroguanabenz acetate** powder to equilibrate to room temperature before opening the container to prevent condensation.
 - Perform all weighing and handling of the powder in a chemical fume hood.
- Calculating the Required Mass:
 - To prepare a 10 mM stock solution, calculate the mass of **Chloroguanabenz acetate** needed. The full molecular weight including the acetate is 325.6 g/mol .
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 325.6 \text{ g/mol} = 0.003256 \text{ g} = 3.256 \text{ mg}$
 - Accurately weigh out 3.256 mg of **Chloroguanabenz acetate** powder and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.

- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.
 - Dispense the stock solution into smaller, sterile microcentrifuge tubes (e.g., 50 μ L or 100 μ L aliquots).
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.

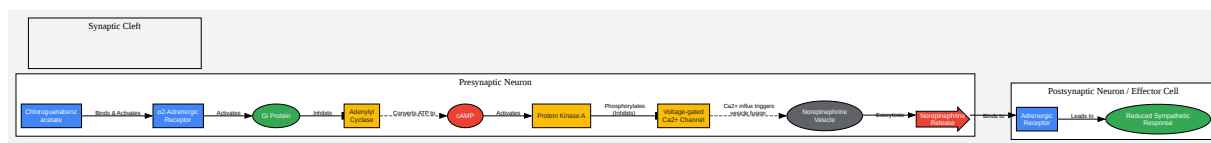
Storage and Stability

Proper storage is crucial to maintain the integrity and activity of the **Chloroguanabenz acetate** stock solution.

Storage Condition	Recommendation	Stability
Short-Term Storage	+4°C	For immediate use or short-term storage.
Long-Term Storage	-20°C	Recommended for long-term preservation of the stock solution. ^[1]
Solid Compound	-20°C	The solid powder is stable for at least 2 years when stored at -20°C. ^[1]
Handling Advice	After reconstitution, prepare aliquots and store at -20°C. Avoid repeated freeze-thaw cycles.	N/A

Mechanism of Action: Signaling Pathway

Chloroguanabenz acetate acts as a centrally acting alpha-2 adrenergic agonist.^[3] This diagram illustrates its primary signaling pathway.

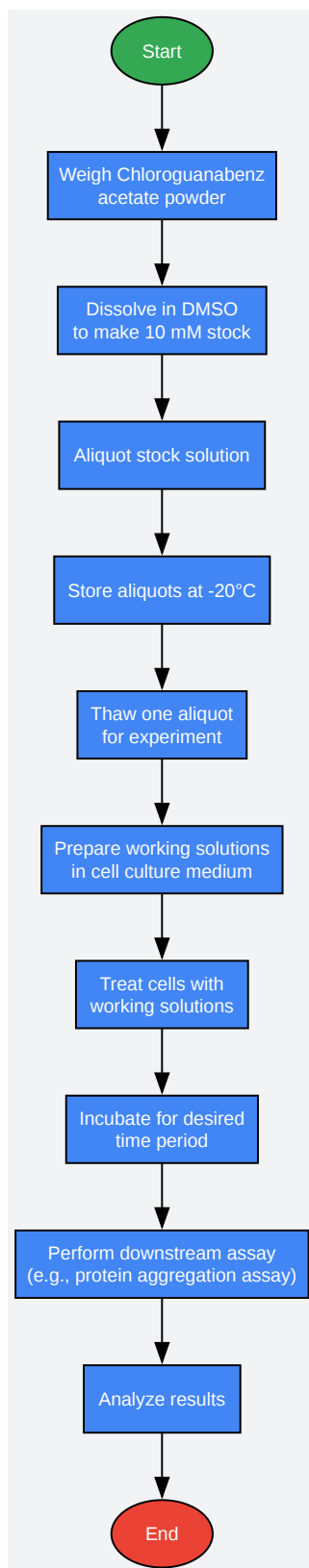


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Caption: Signaling pathway of **Chloroguanabenz acetate**.

Experimental Workflow

The following diagram outlines the general workflow for preparing and using a **Chloroguanabenz acetate** stock solution in a typical cell-based assay.



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Caption: Workflow for preparing and using **Chloroguanabenz acetate**.

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